

Application Note: Glucose-Stimulated Insulin Secretion Assay Using AMG 837

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Compound of Interest

Compound Name: AMG 837 sodium salt

Cat. No.: B10862298

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Audience: Researchers, scientists, and drug development professionals.

Introduction

G-protein-coupled receptor 40 (GPR40), also known as free fatty acid receptor 1 (FFAR1), is a promising therapeutic target for type 2 diabetes.[1][2] Expressed predominantly in pancreatic β -cells, GPR40 is activated by medium and long-chain fatty acids, leading to an amplification of glucose-stimulated insulin secretion (GSIS).[1][2] AMG 837 is a potent and selective synthetic agonist of GPR40 that enhances insulin secretion in a glucose-dependent manner.[3] This glucose dependency is a key therapeutic advantage, as it minimizes the risk of hypoglycemia, a common side effect of other insulin secretagogues like sulfonylureas. This application note provides a detailed protocol for an in vitro static GSIS assay to evaluate the effect of AMG 837 on insulin secretion from isolated pancreatic islets.

Mechanism of Action

AMG 837 potentiates insulin secretion by activating the GPR40 receptor on pancreatic β -cells. GPR40 is coupled to the $G_{\alpha q/11}$ protein, and its activation by an agonist like AMG 837 stimulates phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release

of calcium (Ca²⁺) from the endoplasmic reticulum, leading to an increase in intracellular Ca²⁺ concentration. This rise in intracellular calcium, in conjunction with signals from glucose metabolism, amplifies the exocytosis of insulin-containing granules from the β -cell.

Data Presentation

The following tables summarize the in vitro and in vivo efficacy of AMG 837 in preclinical studies.

Table 1: In Vitro Activity of AMG 837

Parameter	Species	Cell Type	Value	Reference
EC50 for Insulin Secretion	Mouse	Isolated Islets	142 $\pm$ 20 nM	
Aequorin Ca ²⁺ Flux Activity (EC50)	Recombinant Cells	CHO-K1	3.2 $\pm$ 0.4 nM	
GTPyS Binding Activity (EC50)	Recombinant Membranes	CHO-K1	18 $\pm$ 2 nM	

Table 2: In Vivo Glucose-Lowering Effect of AMG 837 in Zucker Fatty Rats

Treatment Group	Dose (mg/kg)	Glucose AUC (0-120 min) % Change from Vehicle	Insulin (0-30 min) % Change from Vehicle	Reference
AMG 837	0.03	-25%	+50%	
AMG 837	0.1	-40%	+120%	
AMG 837	0.3	-55%	+200%	

Experimental Protocols

Static Glucose-Stimulated Insulin Secretion (GSIS) Assay with Isolated Pancreatic Islets

This protocol details the steps for performing a static GSIS assay to determine the effect of AMG 837 on insulin secretion from isolated rodent or human islets.

Materials:

- Isolated pancreatic islets (e.g., from mouse, rat, or human donor)
- Culture medium (e.g., RPMI-1640) supplemented with 10% FBS, 100 U/mL penicillin, and 100 µg/mL streptomycin
- Krebs-Ringer Bicarbonate Buffer (KRBH) containing: 115 mM NaCl, 5 mM KCl, 24 mM NaHCO₃, 2.5 mM CaCl₂, 1 mM MgCl₂, 10 mM HEPES, and 0.1% (w/v) BSA, pH 7.4.
- Low glucose KRBH (e.g., 2.8 mM glucose)
- High glucose KRBH (e.g., 16.7 mM glucose)
- AMG 837 stock solution (in DMSO)
- DMSO (vehicle control)
- Acid-ethanol solution (0.18 M HCl in 70% ethanol) for insulin extraction
- Insulin ELISA kit
- Multi-well plates (e.g., 24-well plates)
- Incubator (37°C, 5% CO₂)
- Microcentrifuge

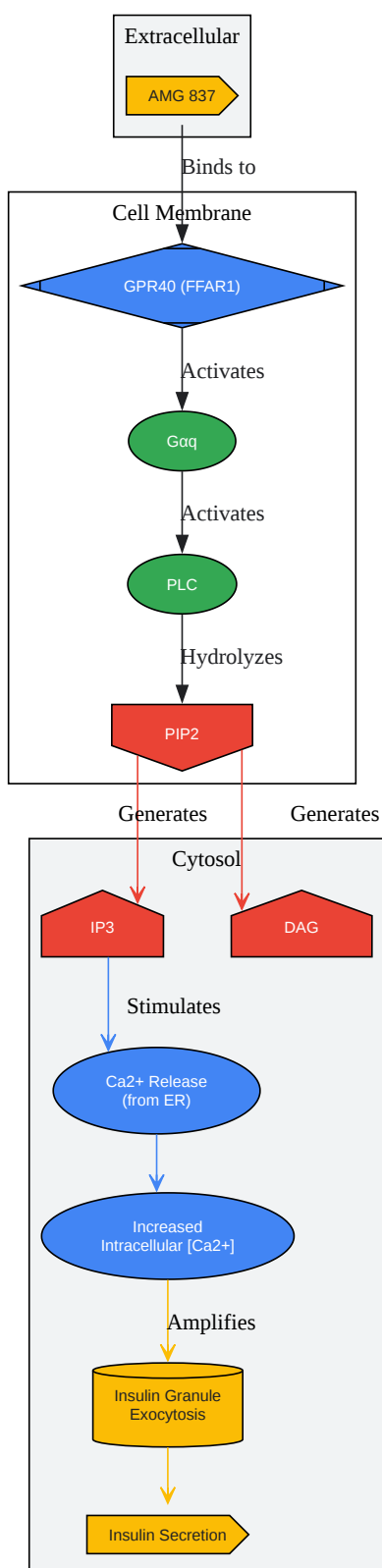
Protocol Steps:

- Islet Culture and Preparation:

- Culture isolated islets overnight in a humidified incubator at 37°C and 5% CO₂ to allow for recovery from the isolation procedure.
- On the day of the experiment, hand-pick islets of similar size into fresh culture medium.
- Pre-incubation (Basal Conditions):
 - Transfer groups of 5-10 size-matched islets into microcentrifuge tubes or wells of a 24-well plate.
 - Wash the islets twice with KRBH buffer containing low glucose (2.8 mM).
 - Pre-incubate the islets in 500 µL of low glucose KRBH for 60 minutes at 37°C to allow insulin secretion to return to a basal level.
- Incubation with Test Compounds:
 - Carefully remove the supernatant from the pre-incubation step.
 - Add 500 µL of KRBH buffer with the desired experimental conditions to each tube/well:
 - Basal Control: Low glucose (2.8 mM) + Vehicle (e.g., 0.1% DMSO)
 - Stimulated Control: High glucose (16.7 mM) + Vehicle (e.g., 0.1% DMSO)
 - AMG 837 Treatment: High glucose (16.7 mM) + various concentrations of AMG 837
 - AMG 837 Basal: Low glucose (2.8 mM) + highest concentration of AMG 837
 - Incubate the islets for 60 minutes at 37°C in a 5% CO₂ incubator.
- Sample Collection:
 - After incubation, gently pellet the islets by centrifugation (e.g., 1000 rpm for 1 minute).
 - Collect the supernatant from each tube/well and store at -20°C for subsequent insulin measurement. This sample contains the secreted insulin.
- Insulin Extraction (Optional but Recommended):

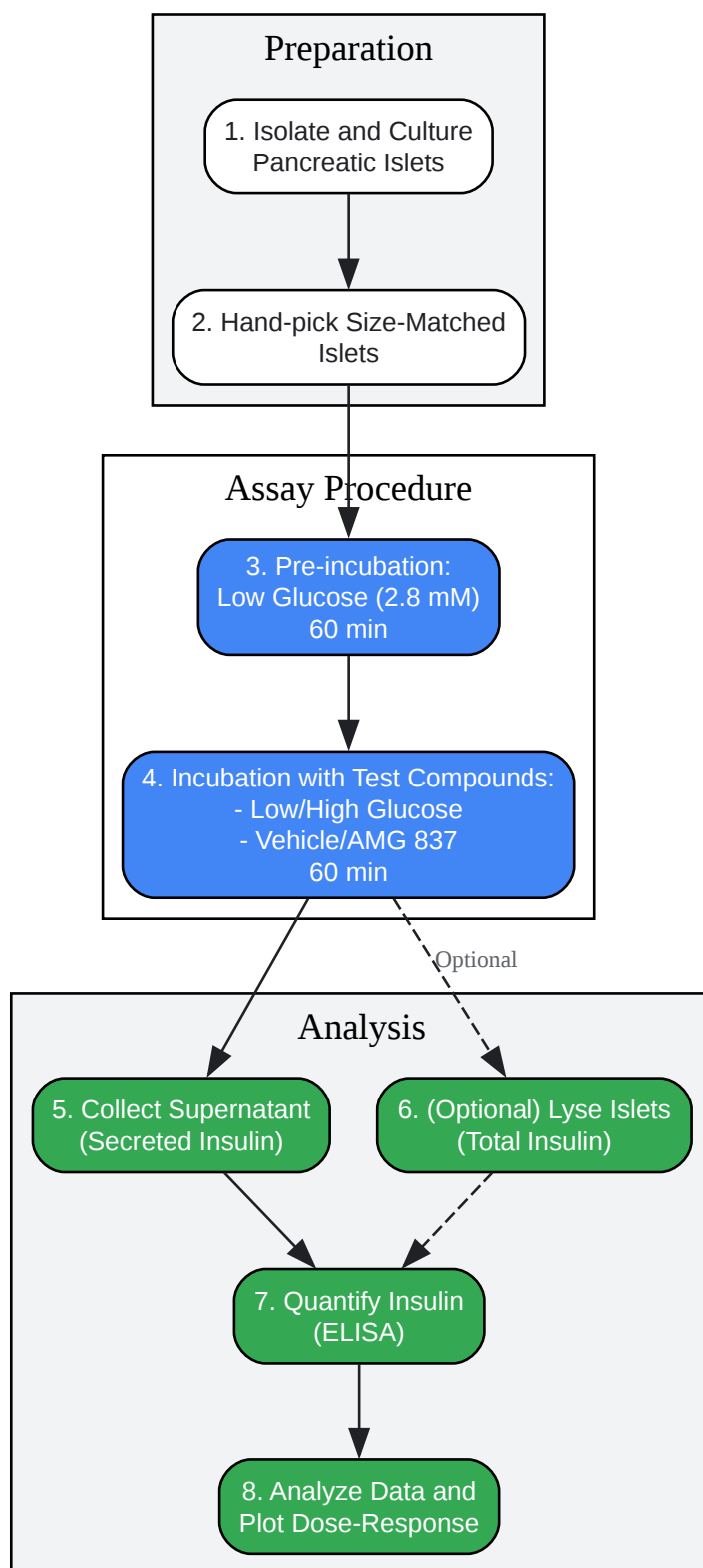
- To normalize secreted insulin to the total insulin content, add 500 μ L of acid-ethanol to the remaining islet pellet.
- Vortex and store at -20°C until the insulin assay is performed.
- Insulin Quantification:
 - Measure the insulin concentration in the collected supernatants and the acid-ethanol extracts using a commercially available Insulin ELISA kit, following the manufacturer's instructions.
- Data Analysis:
 - Calculate the amount of insulin secreted under each condition.
 - If total insulin was extracted, the results can be expressed as a percentage of total insulin content.
 - Plot the dose-response curve for AMG 837 in the presence of high glucose to determine the EC₅₀.

Mandatory Visualizations



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Caption: GPR40 Signaling Pathway Activated by AMG 837.



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